

The Environmental Persistence and Biodegradation of Diisooctyl Adipate: A Technical Overview

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Compound of Interest

Compound Name: *Diisooctyl adipate*

Cat. No.: *B073825*

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Introduction: **Diisooctyl adipate** (DIOA) is a high-molecular-weight branched-chain aliphatic ester utilized primarily as a plasticizer in a variety of polymer applications. Its widespread use necessitates a thorough understanding of its environmental fate, persistence, and potential for biodegradation. This technical guide provides a comprehensive analysis of the current scientific knowledge regarding the environmental distribution and microbial degradation of DIOA, intended for researchers, scientists, and professionals in drug development and environmental science.

Physicochemical Properties of Diisooctyl Adipate

The environmental behavior of DIOA is largely dictated by its physicochemical properties. With a molecular weight of 370.57 g/mol, it is a colorless to pale yellow liquid with low water solubility and volatility.^{[1][2]} These characteristics influence its partitioning in different environmental compartments.

| Property | Value | Unit | Source |
|---------------------------------------------------------------------------|------------------------------------------------|-------------------------|---------------------|
| Molecular Formula | C ₂₂ H ₄₂ O ₄ | - | [2] |
| Molecular Weight | 370.57 | g/mol | [3] |
| Vapor Pressure (estimated) | 2.6 x 10 ⁻⁵ | mm Hg at 25°C | PubChem |
| Water Solubility (estimated) | 0.545 | mg/L at 25°C | [4] |
| Log Kow (estimated) | 8.1 | - | PubChem |
| Organic Carbon-Water Partition Coefficient (K _{oc}) (estimated) | 5 x 10 ⁵ | - | PubChem |
| Henry's Law Constant (estimated) | 5.2 x 10 ⁻⁵ | atm-m ³ /mol | PubChem |
| Bioconcentration Factor (BCF) (estimated) | 60 | - | [4] |

Environmental Fate of Diisooctyl Adipate

Once released into the environment, DIOA is subject to various transport and degradation processes that determine its ultimate fate.

Atmospheric Fate

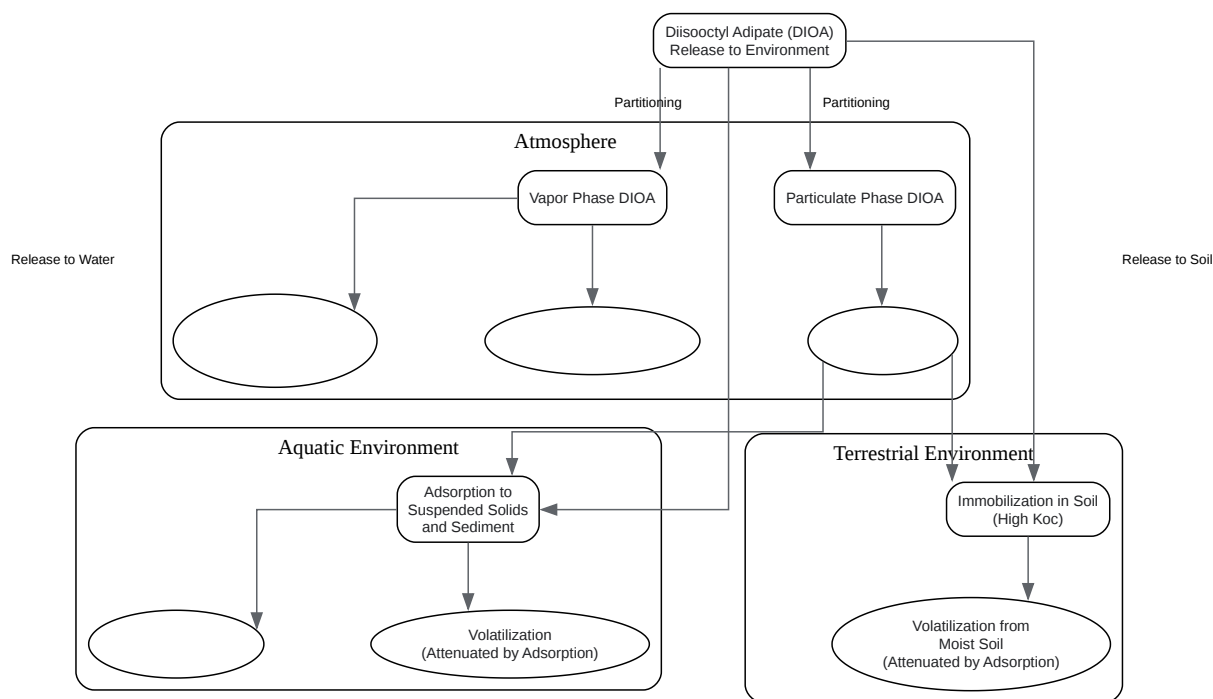
In the atmosphere, DIOA is expected to exist in both vapor and particulate phases.[\[4\]](#) The vapor phase of DIOA is susceptible to degradation by photochemically-produced hydroxyl radicals, with an estimated half-life of approximately 16 hours.[\[4\]](#) Particulate-phase DIOA is removed from the atmosphere through wet and dry deposition.[\[4\]](#) Direct photolysis may also contribute to its degradation, as it contains functional groups that can absorb light at wavelengths greater than 290 nm, though the kinetics of this process are not well-defined.[\[3\]](#)[\[4\]](#)

Terrestrial Fate

When released to soil, DIOA is expected to be largely immobile due to its high estimated organic carbon-water partition coefficient (Koc).[4] Volatilization from moist soil surfaces is considered a potential, albeit likely attenuated, fate process, while it is not expected to be significant from dry soil surfaces.[4]

Aquatic Fate

In aquatic environments, DIOA is anticipated to adsorb to suspended solids and sediment.[4] While volatilization from the water surface is a theoretical possibility, this process is likely hindered by adsorption.[4] Hydrolysis may play a role in the abiotic degradation of DIOA in water, with estimated half-lives of 75 days at pH 8 and 2 years at pH 7.[5]



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Caption: Environmental fate of **Diisooctyl Adipate (DIOA)**. (Max Width: 760px)

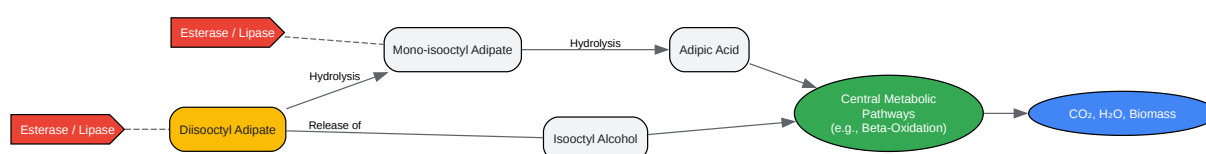
Biodegradation of Diisooctyl Adipate

Biodegradation is a primary mechanism for the removal of adipate esters from the environment. [3] While specific quantitative data for DIOA is limited, studies on structurally similar adipates provide significant insights into its expected behavior.

Microbial Degradation Pathway

The aerobic biodegradation of DIOA is initiated by enzymatic hydrolysis of its ester bonds.[1][3] This initial step is catalyzed by non-specific esterases and lipases secreted by a variety of microorganisms.[6][7] The hydrolysis of the diester proceeds sequentially, first forming a monoester, mono-isooctyl adipate, and isooctyl alcohol, followed by the hydrolysis of the monoester to adipic acid and another molecule of isooctyl alcohol.[1]

The resulting metabolites, adipic acid and isooctyl alcohol, are then further metabolized by microorganisms through central metabolic pathways, such as the beta-oxidation pathway for the fatty acid and various alcohol degradation pathways, ultimately leading to the production of carbon dioxide, water, and microbial biomass.[1][6]



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Caption: Proposed biodegradation pathway for **Diisooctyl Adipate**. (Max Width: 760px)

Key Microorganisms

Several microbial genera have been identified as capable of degrading adipate esters. Notably, species of *Rhodococcus* and *Pseudomonas* are known to effectively metabolize these compounds.[6][7][8][9] For instance, *Rhodococcus rhodochrous* has been shown to degrade di(2-ethylhexyl) adipate (DEHA), a structurally similar compound, through hydrolysis followed by oxidation of the resulting alcohol.[9][10] Similarly, various *Pseudomonas* species have been implicated in the degradation of adipate-containing polymers.[6][11]

Experimental Protocols for Assessing Biodegradability

Standardized testing methodologies are employed to evaluate the biodegradability of chemicals like DIOA.

Ready Biodegradability (OECD 301B)

The OECD 301B (CO₂ Evolution Test) is a stringent test for ready biodegradability in an aerobic aqueous medium.[\[12\]](#)[\[13\]](#)

Methodology:

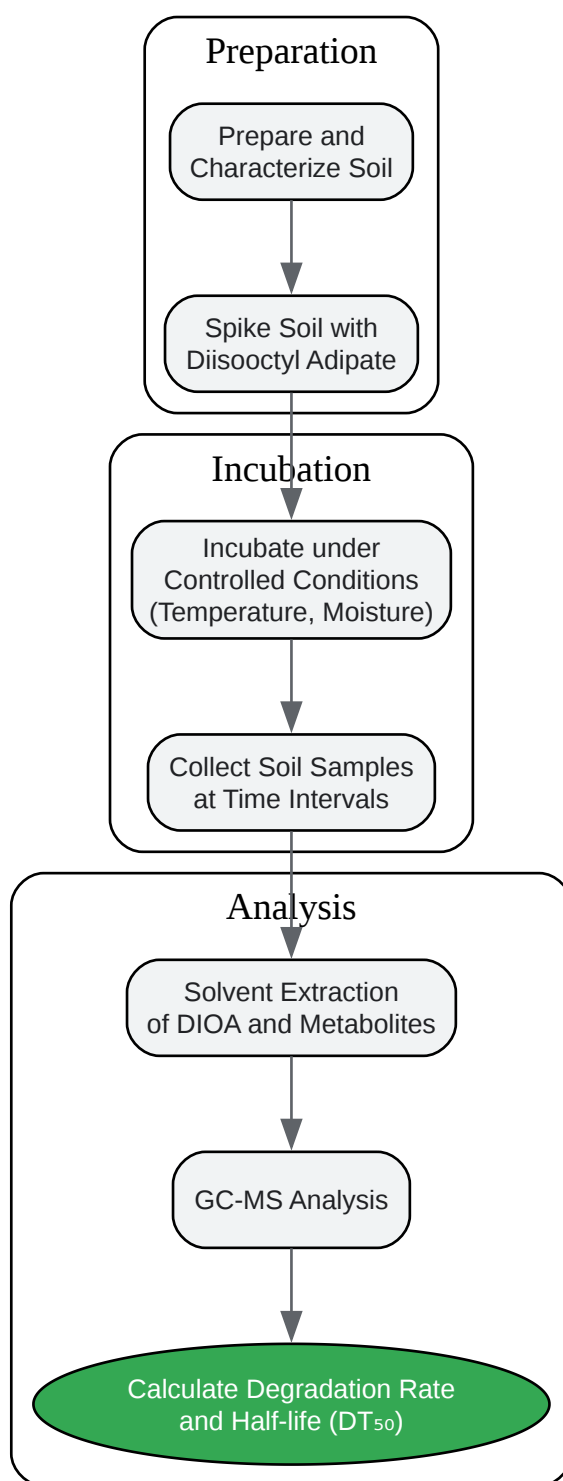
- **Test Setup:** The test is conducted in flasks containing a mineral medium, the test substance (DIOA) as the sole carbon source at a concentration of 10-20 mg/L, and an inoculum of microorganisms, typically from activated sludge.[\[13\]](#)
- **Incubation:** The flasks are incubated in the dark at a constant temperature (e.g., 20-25°C) for 28 days.[\[12\]](#)
- **Aeration and CO₂ Trapping:** The flasks are aerated with CO₂-free air. The evolved CO₂ from the biodegradation of DIOA is trapped in a potassium hydroxide or barium hydroxide solution.[\[13\]](#)
- **Analysis:** The amount of trapped CO₂ is measured by titration or with an inorganic carbon analyzer at regular intervals.[\[13\]](#)
- **Calculation:** The percentage of biodegradation is calculated as the ratio of the measured CO₂ produced to the theoretical maximum CO₂ (ThCO₂) that could be produced from the amount of test substance added.
- **Pass Criteria:** A substance is considered readily biodegradable if it reaches at least 60% of its ThCO₂ within a 10-day window during the 28-day test period.[\[13\]](#)

Soil Biodegradation

Assessing biodegradation in soil provides a more environmentally relevant context for terrestrial fate.

Methodology:

- **Soil Preparation:** A well-characterized soil is sieved and its properties (pH, organic carbon content, moisture) are determined.
- **Test Substance Application:** DIOA is applied to the soil, typically dissolved in a volatile solvent which is then allowed to evaporate, at a specified concentration (e.g., 10 g of ester per 1 kg of soil).[\[1\]](#)
- **Incubation:** The treated soil is incubated under controlled aerobic conditions (temperature and moisture) for a defined period.
- **Sampling and Extraction:** Soil samples are taken at various time points. The remaining DIOA and its metabolites are extracted from the soil using an appropriate solvent (e.g., chloroform).[\[1\]](#)
- **Analysis:** The extracts are analyzed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to determine the concentration of the parent compound and its degradation products.[\[14\]](#)
- **Data Analysis:** The degradation rate and half-life (DT_{50}) of DIOA in the soil are calculated from the concentration data over time.



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Caption: Experimental workflow for a soil biodegradation study of DIOA. (Max Width: 760px)

Conclusion

Diisooctyl adipate is a compound with low water solubility and a high affinity for organic matter, suggesting limited mobility in soil and sediment. In the atmosphere, it is expected to degrade relatively quickly through photochemical reactions. While abiotic degradation through hydrolysis can occur, biodegradation is considered the primary pathway for its removal from terrestrial and aquatic environments. The biodegradation of DIOA is initiated by enzymatic hydrolysis, leading to the formation of adipic acid and isooctyl alcohol, which are further mineralized by microorganisms. Although specific quantitative biodegradation data for DIOA are not abundant in the literature, studies on analogous adipate esters indicate that it is susceptible to microbial degradation. Standardized test methods, such as OECD 301B and soil incubation studies, provide robust frameworks for quantifying its biodegradability and environmental persistence. Further research focusing specifically on the degradation kinetics and microbial pathways of DIOA would be beneficial for a more complete environmental risk assessment.

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